

Application Notes and Protocols for Measuring Biotin Sulfoxide Levels in Human Plasma

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Biotin sulfoxide*

Cat. No.: *B1141856*

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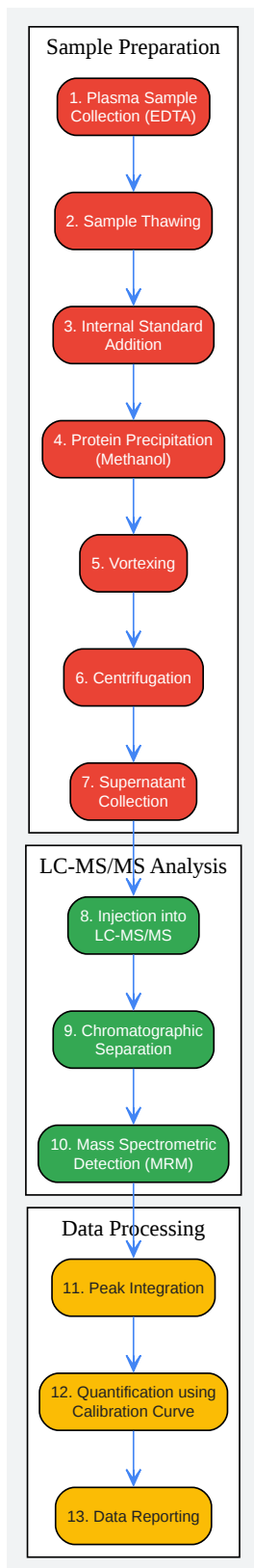
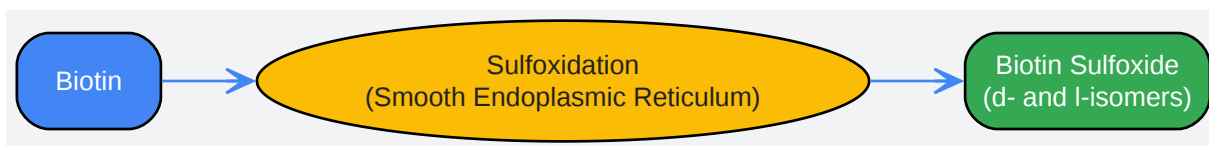
For Researchers, Scientists, and Drug Development Professionals

Introduction

Biotin, also known as vitamin B7, is a crucial coenzyme for several carboxylases essential for metabolism. The metabolism of biotin in humans leads to the formation of various catabolites, including **biotin sulfoxide**. The levels of biotin and its metabolites in circulation can be influenced by dietary intake, supplementation, and certain pathological conditions. High doses of biotin are increasingly used in various therapeutic areas, which can interfere with biotin-streptavidin-based immunoassays, a technology widely used in clinical diagnostics. Therefore, the accurate measurement of biotin and its metabolites, such as **biotin sulfoxide**, is of significant interest in clinical and pharmaceutical research to understand biotin metabolism, assess patient compliance, and investigate potential interferences with diagnostic assays. This document provides detailed protocols for the quantification of **biotin sulfoxide** in human plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly specific and sensitive analytical technique.

Signaling Pathways

The formation of **biotin sulfoxide** is a key step in one of the two major pathways of biotin catabolism in mammals. The sulfur atom in the thiophane ring of biotin is oxidized to form d-**biotin sulfoxide** and l-**biotin sulfoxide**. This oxidation occurs in the smooth endoplasmic reticulum.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com